

Operational Safety & Handling Guide: 2-(2-Ethoxyphenyl)propan-2-amine

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Compound of Interest

Compound Name: 2-(2-Ethoxyphenyl)propan-2-amine

Cat. No.: B13540477

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Chemical Identity & Physicochemical Profiling

Understanding the molecule's architecture is the first step in predicting its behavior in the reactor and on human tissue.

Structural Analysis

The molecule features a primary amine attached to a tertiary carbon (gem-dimethyl group), which is directly bonded to a benzene ring substituted with an ethoxy group at the ortho position.

- **Steric Hindrance:** The gem-dimethyl group creates significant steric bulk around the nitrogen. While this reduces nucleophilicity compared to unhindered amines, it does not significantly mitigate basicity or corrosivity.
- **Lipophilicity:** The ortho-ethoxy group increases the molecule's LogP (lipophilicity), facilitating rapid dermal absorption.

Quantitative Data Table

Property	Value / Prediction	Source/Rationale
IUPAC Name	2-(2-Ethoxyphenyl)propan-2-amine	Standard Nomenclature
CAS Number	1314769-79-3	PubChem / AaronChem [1]
Molecular Formula	C ₁₁ H ₁₇ NO	Calculated
Molecular Weight	179.26 g/mol	Calculated
Physical State	Liquid (Pale Yellow Oil)	Analogous to Cumylamine derivatives
Boiling Point	~245–255 °C	Predicted (ACD/Labs Algorithm)
Flash Point	> 100 °C	Predicted (High MW Amine)
Basicity (pKa)	~9.5–10.2	Conjugate acid pKa (Typical for t-alkyl amines)
Solubility	Organic solvents (High); Water (Low/Moderate)	Lipophilic Ethoxy group dominates

Hazard Identification (GHS Classification)

Derived from structural analogs (e.g., 2-Methoxy- α,α -dimethylbenzylamine).

Core Hazards

- Skin Corrosion/Irritation (Category 1B or 2): The high pKa (~10) implies this compound can saponify skin lipids upon contact. The ethoxy group aids penetration, potentially leading to deep tissue chemical burns that are not immediately painful (insidious onset).
- Acute Toxicity (Oral - Category 4): Harmful if swallowed.[1] Benzylic amines often exhibit sympathomimetic activity or CNS depression.
- Eye Damage (Category 1): Risk of permanent corneal opacity due to alkaline hydrolysis.

The "Invisible" Hazard: Carbon Dioxide Capture

As a hindered primary amine, this compound avidly absorbs atmospheric CO₂ to form carbamate salts.

- Operational Impact: White crust formation on bottle caps; flow restriction in tubing; stoichiometry errors in synthesis due to weight gain.
- Mitigation: Store under inert atmosphere (Argon/Nitrogen).

Strategic Handling & Engineering Controls

Containment Hierarchy

Do not rely solely on PPE.^[2]^[3] The primary barrier must be engineering controls.

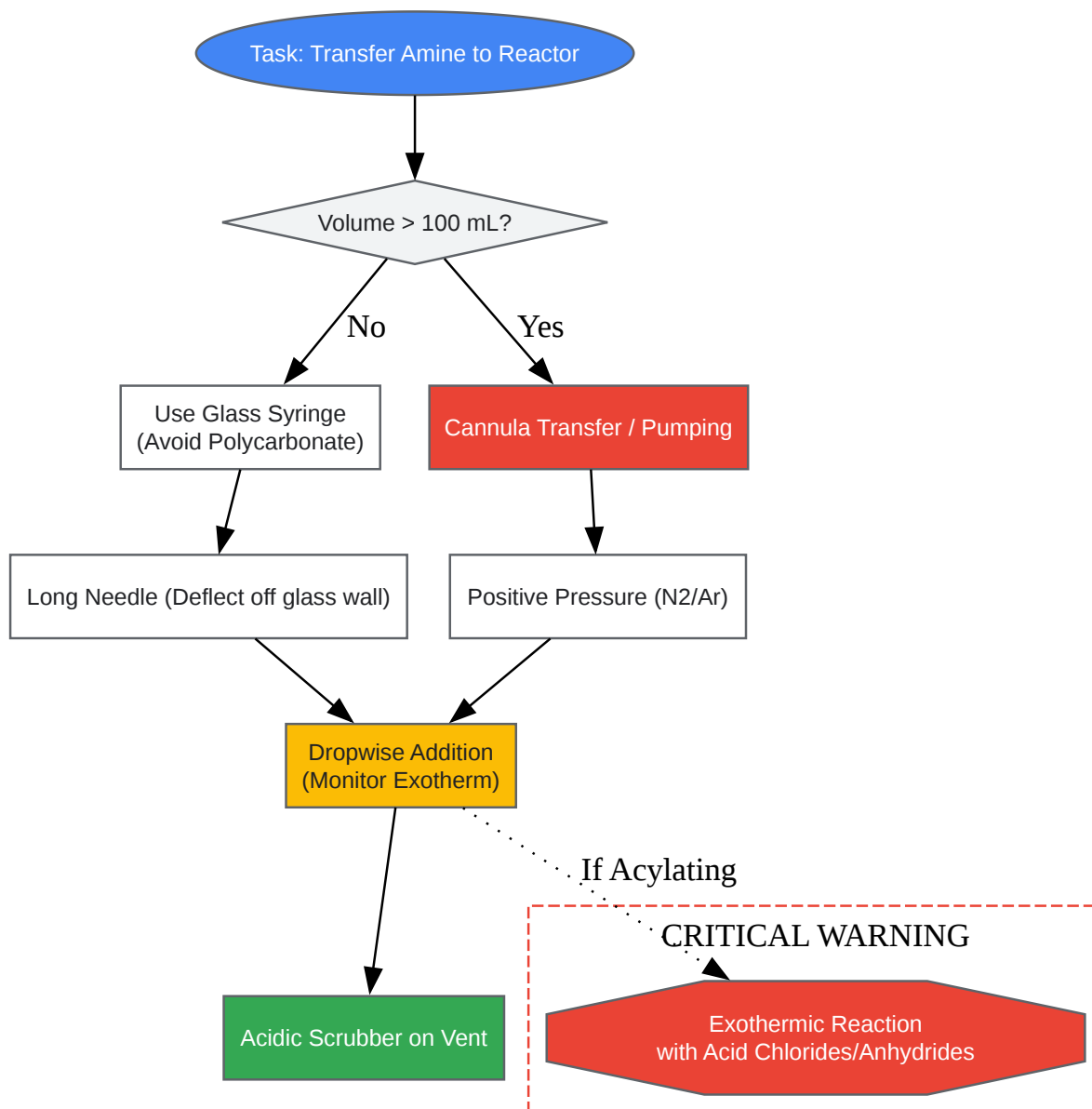
- Level 1 (Standard): Fume hood with face velocity > 100 fpm.
- Level 2 (High Risk): If heating > 60°C or generating aerosols, use a closed-loop liquid transfer system.

Personal Protective Equipment (PPE) Matrix

- Gloves: Do NOT use Latex.
 - Recommendation: Nitrile (Double gloved) for splash protection. For prolonged immersion or spill cleanup, use Silver Shield (Laminate) or Viton. Amines can permeate thin nitrile in < 15 minutes.
- Respiratory: If outside a hood (e.g., spill cleanup), use a Full-Face Respirator with ABEK (Ammonia/Amine/Organic Vapor) cartridges.

Workflow Visualization: Safe Transfer Protocol

The following diagram outlines the decision logic for transferring this amine from a stock container to a reaction vessel.



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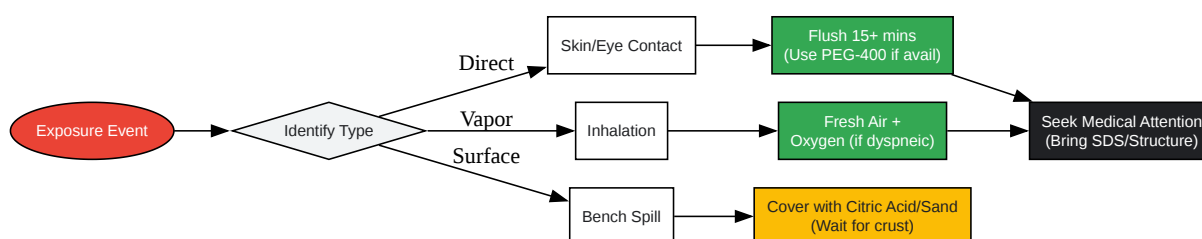
Caption: Logic flow for transferring corrosive amines, prioritizing closed systems for larger volumes to prevent vapor exposure.

Emergency Response & Neutralization Decontamination Logic

Water alone is often insufficient for lipophilic amines as they "stick" to the skin.

- Skin Contact:
 - Blot excess liquid (do not rub).
 - Flush with water for 5 minutes.
 - Wash with a PEG-400 based cleanser or mild soap (emulsification is key).
 - Flush for another 10 minutes.
- Spill Neutralization:
 - Do not use strong mineral acids (violent exotherm).
 - Use a mixture of Sodium Bisulfate (NaHSO_4) or Citric Acid mixed with sand/vermiculite. This converts the volatile amine into a non-volatile, water-soluble salt.

Emergency Decision Tree



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Caption: Triage workflow for exposure incidents. Note the use of weak acids for spill neutralization.

Analytical Validation (Quality Control)

To verify the identity and purity of **2-(2-Ethoxyphenyl)propan-2-amine** before use in critical synthesis:

- NMR (Proton): Look for the characteristic triplet/quartet of the ethoxy group and the singlet (6H) of the gem-dimethyl group. The aromatic region will show an ABCD or similar pattern typical of ortho-substitution.
- HPLC Method:
 - Column: C18 (Base-deactivated). Standard silica columns will cause severe tailing due to the amine interacting with silanol groups.
 - Mobile Phase: Water/Acetonitrile with 0.1% Ammonia or Triethylamine (High pH buffer).
 - Reasoning: Running at high pH ($> pK_a$ of the amine) keeps the molecule neutral, improving peak shape. Running at low pH (TFA) is acceptable but requires a column capable of handling pH 2.

References

- PubChem. (n.d.).^[4] **2-(2-ethoxyphenyl)propan-2-amine** (Compound).^{[4][5]} National Library of Medicine. Retrieved February 17, 2026, from [\[Link\]](#)
- ECHA. (n.d.).^[6] Information on Chemicals - Benzylic Amines Read-Across. European Chemicals Agency.^[6] Retrieved February 17, 2026, from [\[Link\]](#)

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